

A Technical Guide to the Physicochemical Properties of Voleneol for Research Applications

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Compound of Interest

Compound Name: Voleneol

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This document provides an in-depth overview of the sesquiterpene **Voleneol**, focusing on its core physicochemical properties, relevant experimental methodologies, and known biological activities. The information is intended to support research and development efforts in pharmacology and medicinal chemistry.

Core Physicochemical Properties

Voleneol is a naturally occurring sesquiterpenoid that has been isolated from various plant species, including the seeds of *Guarea guidonia* and the herbs of *Curcuma wenyujin*^{[1][2]}. Its chemical identity is well-defined, providing a solid foundation for experimental research.

Chemical Identifiers

Identifier	Value
CAS Number	70389-88-7[1][2][3][4][5]
Molecular Formula	C ₁₅ H ₂₆ O ₂ [1][3][4]
Molecular Weight	238.37 g/mol [1][2][3][4][5]
IUPAC Name	(1S,2S,4aR,5R,8aS)-4a-methyl-8-methylened-2-propan-2-yl-1,2,3,4,5,6,7,8a-octahydronaphthalene-1,5-diol[2][4]
Synonyms	Volenol, Eudesm-4(15)-ene-1beta,6alpha-diol, 1beta,6alpha-Dihydroxyeudesm-4(15)-ene[2][3]

Predicted and Observed Properties

The following table summarizes key physicochemical data for **Voleneol**. It should be noted that several of these values are predicted through computational models and await experimental verification.

Property	Value / Observation	Source
Physical Form	Powder[3]	ChemicalBook
Boiling Point	346.8 ± 42.0 °C (Predicted)	[3][5]
Density	1.02 ± 0.1 g/cm ³ (Predicted)	[3][6]
pKa	14.74 ± 0.70 (Predicted)	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[3]	ChemicalBook
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year.	[6]

Experimental Protocols and Workflows

While specific, published protocols for the determination of all of **Voleneol**'s physicochemical properties are not readily available, standard methodologies in analytical and physical chemistry can be applied.

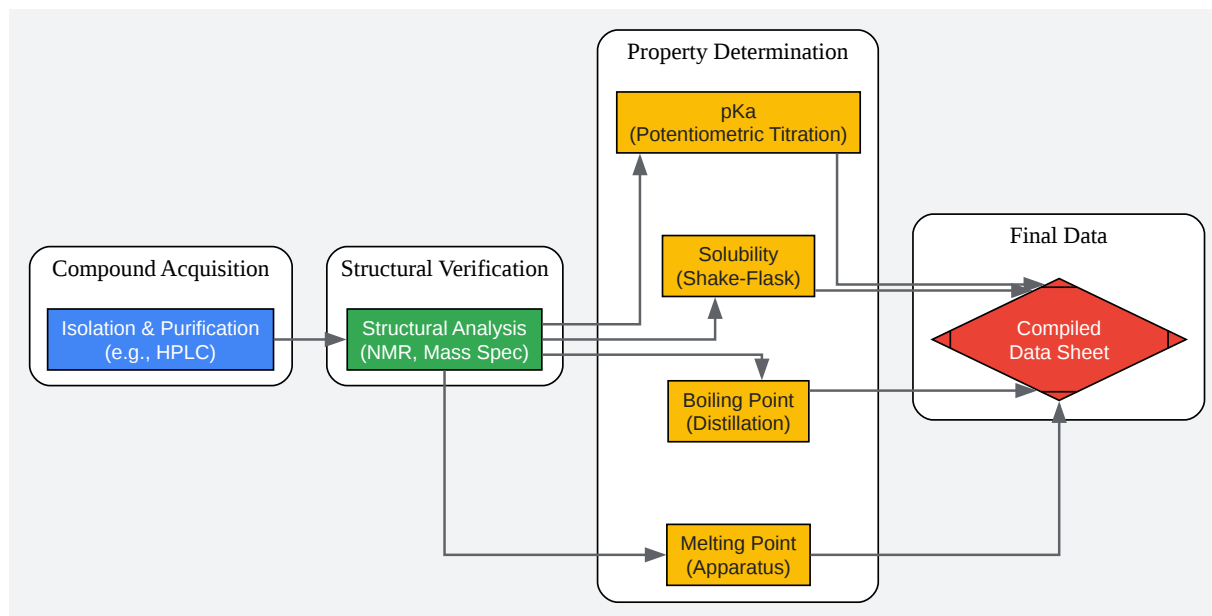
Isolation and Purification

Voleneol is naturally sourced, requiring extraction and purification from plant material.

- Solid-Liquid Extraction (SLE): This is a common method for extracting non-volatile compounds. The plant matrix is soaked in a suitable solvent (e.g., ethyl acetate) to dissolve the target compound.
- Hydrodistillation: This technique can be used for semi-volatile compounds.
- Chromatography: Following initial extraction, techniques such as column chromatography and High-Performance Liquid Chromatography (HPLC) are essential for isolating **Voleneol** to a high degree of purity (e.g., $\geq 98\%$)[2].

Workflow for Physicochemical Characterization

A logical workflow is critical for characterizing a research compound like **Voleneol**. The following diagram illustrates a standard sequence of experimental determinations.



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Caption: A generalized workflow for the physicochemical characterization of a purified natural compound.

Key Experimental Methodologies

- **Melting Point Determination:** A calibrated melting point apparatus should be used. A small, dry sample of powdered **Voleneol** is packed into a capillary tube and heated at a controlled rate. The range from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid is recorded.
- **Solubility Testing (Shake-Flask Method):** To determine solubility in a specific solvent (e.g., water, ethanol), an excess amount of **Voleneol** is added to a known volume of the solvent in a sealed flask. The mixture is agitated in a constant temperature bath until equilibrium is

reached (typically 24-48 hours). The solution is then filtered, and the concentration of dissolved **Voleneol** is measured using a validated analytical method like HPLC-UV.

- **pKa Determination (Potentiometric Titration):** For acidic or basic functional groups, this method is standard. A solution of **Voleneol** is titrated with a strong acid or base. The pH of the solution is monitored with a calibrated pH meter as a function of the volume of titrant added. The pKa is determined from the midpoint of the resulting titration curve.

Biological Activity and Signaling Pathways

Preliminary research indicates that **Voleneol** possesses anti-inflammatory properties. Studies have shown that it can attenuate the inflammatory response induced by lipopolysaccharide (LPS) in BV2 microglial cells[6][7].

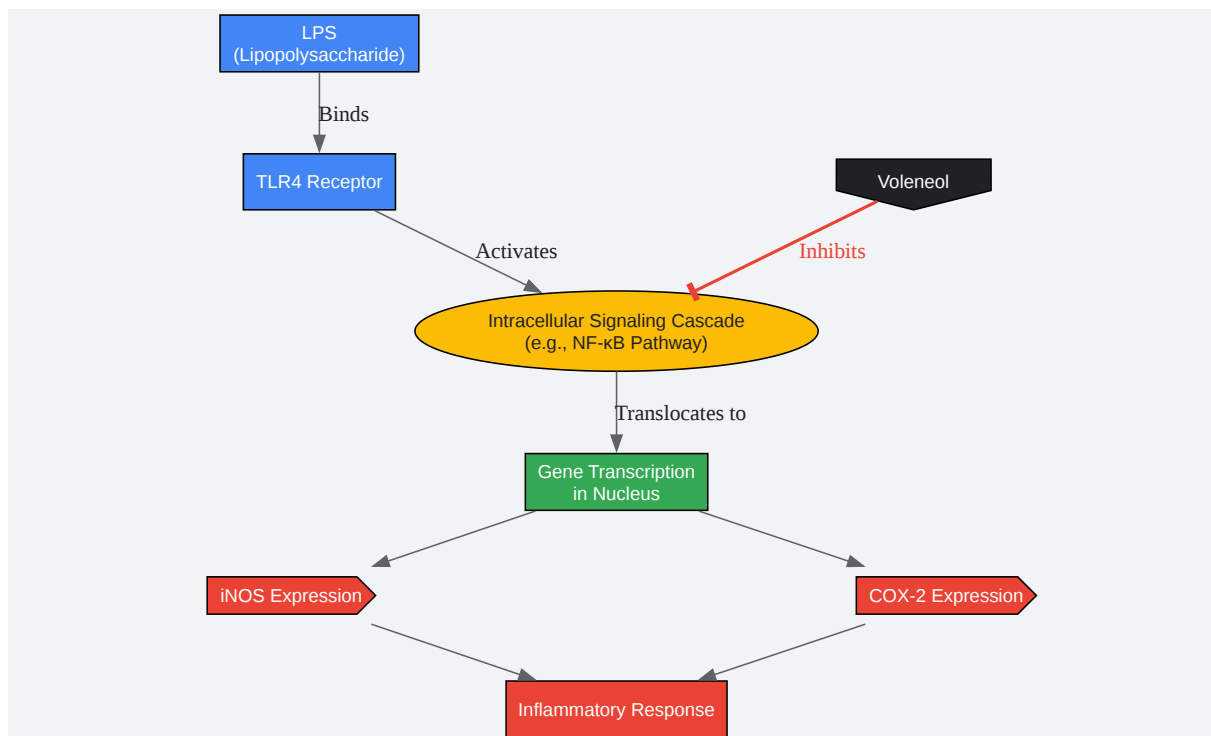
The mechanism for this effect involves the dose-dependent suppression of the protein expression of two key inflammatory enzymes:

- Inducible Nitric Oxide Synthase (iNOS)
- Cyclooxygenase-2 (COX-2)

LPS is known to activate inflammatory cascades, such as the NF- κ B pathway, which are primary drivers for the transcription of iNOS and COX-2 genes. The ability of **Voleneol** to suppress the expression of these proteins suggests it acts as an inhibitor at an upstream point in this signaling pathway.

Proposed Anti-Inflammatory Signaling Pathway

The following diagram illustrates the proposed mechanism by which **Voleneol** may exert its anti-inflammatory effects.



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Caption: **Voleneol**'s proposed inhibition of the LPS-induced inflammatory pathway.

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